

# An In-depth Technical Guide to Decylamine

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## Compound of Interest

Compound Name: Decylamine

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This technical guide provides a comprehensive overview of **decylamine**, a primary alkylamine with significant applications in chemical synthesis, materials science, and as an intermediate in the production of pharmaceuticals and agrochemicals. This document details its chemical and physical properties, provides a list of synonyms, and outlines a key synthetic protocol involving this compound.

## Chemical Identity and Synonyms

**Decylamine**, a straight-chain primary amine with a ten-carbon aliphatic tail, is a versatile chemical intermediate. Its identity is standardized by its CAS Registry Number.

- CAS Number: 2016-57-1[1][2][3][4][5][6]

**Decylamine** is also known by a variety of other names in scientific literature and commerce. A comprehensive list of synonyms is provided below:

- 1-Decanamine[2][7]
- n-**Decylamine**[7]
- 1-Aminodecane[1][3]
- Decan-1-amine[2][4]
- Monodecylamine[2]

- Amine 10[2][7]
- Kemamine P 190D[2]
- Aminodecane[2]
- Normal-**decylamine**[2]
- DECYLAMIDE[6][7]

## Physicochemical Properties

**Decylamine** is a clear, colorless to pale yellow liquid at room temperature, possessing a characteristic ammonia-like or fishy odor.[7][8] It is flammable and known to absorb carbon dioxide from the air.[7] Its amphiphilic nature, with a hydrophobic decyl chain and a hydrophilic amine group, dictates its solubility and reactivity.[9] It is slightly soluble in water but readily soluble in organic solvents such as ethanol, ether, acetone, benzene, and chloroform.[1][7][10]

A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>23</sub> N	[2][7]
Molecular Weight	157.30 g/mol	[1][2][3]
Melting Point	12-14 °C	[3][6][7]
Boiling Point	216-218 °C	[1][3][7]
Density	0.787 g/mL at 25 °C	[3][7]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.436	[3][7]
Flash Point	89 °C (192.2 °F) - closed cup	[3][5][11]
pKa	10.64 at 25 °C	[6][7]

## Applications in Research and Drug Development

**Decylamine**'s reactivity makes it a valuable building block in organic synthesis. The primary amine group is nucleophilic and basic, allowing it to participate in a wide array of reactions including acylation, alkylation, and condensation.[1]

Key applications include:

- **Pharmaceutical Intermediate:** It serves as a crucial intermediate in the synthesis of pharmacologically active compounds.[9][12][13] A notable example is its use in the synthesis of the dynamin GTPase inhibitor, Dynole 2-24.[7][9][11][14]
- **Agrochemical Synthesis:** **Decylamine** is used in the manufacturing of pesticides, herbicides, and fungicides.[8][12]
- **Corrosion Inhibitor:** It is an effective corrosion inhibitor, particularly for zinc in acidic solutions.[7][9]
- **Surfactant Production:** As a precursor, it is used to create non-ionic or cationic surfactants for detergents and emulsifiers.[1]
- **Nanomaterials:** It acts as a capping agent in the synthesis and stabilization of metallic and semiconductor nanoparticles, controlling particle growth and preventing aggregation.[9] It has also been used as a template in the synthesis of mesoporous iron oxides.[7][14]

## Experimental Protocols

**Decylamine** is a key reactant in various synthetic procedures. Below is a detailed methodology for a reaction where it is prominently used.

### Synthesis of Dynole 2-24 via Reductive Amination

Dynole 2-24, N-((1-(3-(dimethylamino)propyl)-1H-indol-3-yl)methyl)decan-1-amine, is a dynamin inhibitor synthesized using **decylamine**. The synthesis is achieved through the reductive amination of 1-(3-(dimethylamino)propyl)-1H-indole-3-carbaldehyde with **decylamine**. [2][7][8][9]

**Reaction Principle:** Reductive amination is a two-step process that transforms a carbonyl group into an amine. First, the amine (**decylamine**) reacts with the aldehyde to form an imine

intermediate. This intermediate is then reduced in situ to the target secondary amine (Dynole 2-24) using a suitable reducing agent.

Materials:

- 1-(3-(dimethylamino)propyl)-1H-indole-3-carbaldehyde
- **Decylamine**
- Sodium borohydride (or another suitable reducing agent)
- Methanol (or another suitable solvent)
- p-Toluenesulfonic acid monohydrate (PTSA) (optional, as an activator)

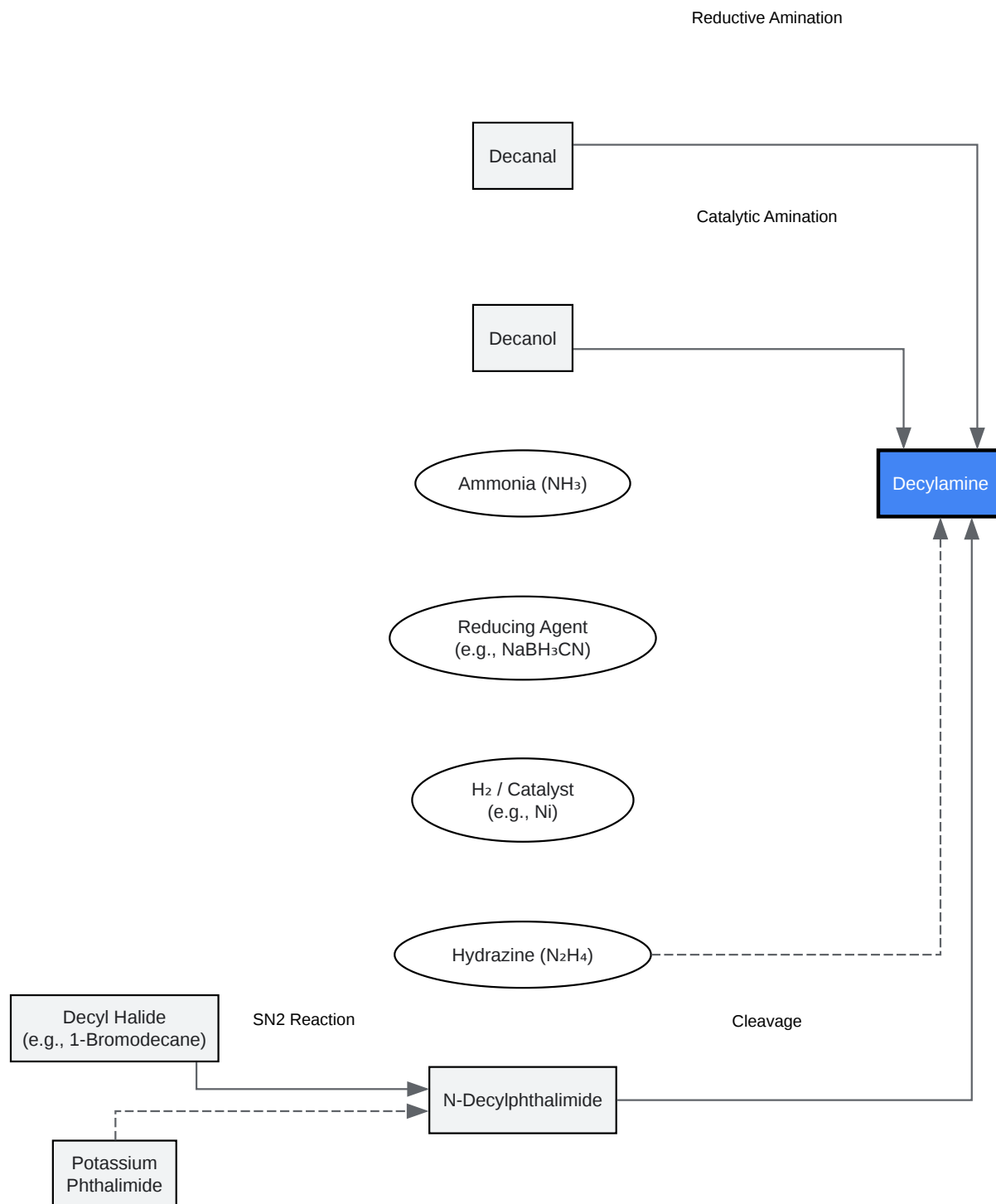
Procedure:

- In a suitable reaction vessel, dissolve 1-(3-(dimethylamino)propyl)-1H-indole-3-carbaldehyde (1 equivalent) in methanol.
- Add **decylamine** (1 equivalent) to the solution.
- If using an activator, add a catalytic amount of p-toluenesulfonic acid monohydrate.
- Stir the mixture at room temperature to facilitate the formation of the imine intermediate. The progress of imine formation can be monitored by techniques such as TLC or NMR.
- Once imine formation is complete or has reached equilibrium, cool the reaction mixture in an ice bath.
- Slowly add sodium borohydride (a molar excess, e.g., 1.5-2 equivalents) portion-wise to the cooled mixture.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature until the reduction is complete (monitor by TLC).
- Quench the reaction by carefully adding water or a dilute acid.

- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can then be purified by column chromatography on silica gel to yield the pure Dynole 2-24.

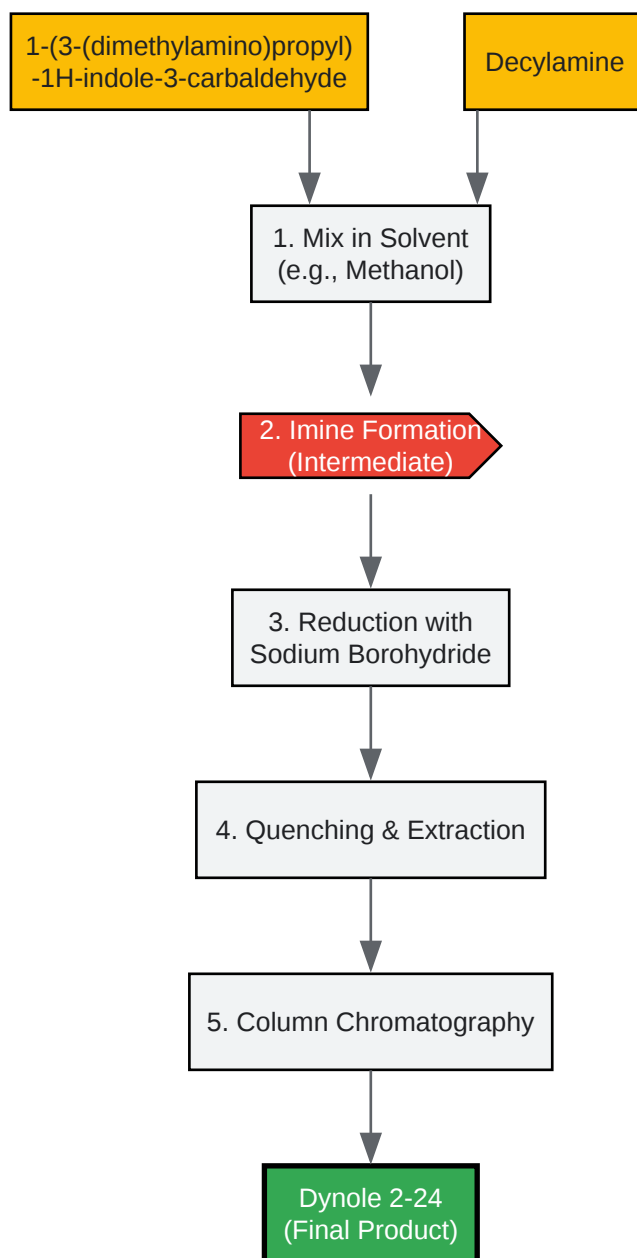
## Visualized Workflow and Relationships

The following diagrams illustrate key logical and experimental relationships involving **decylamine**.



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Caption: Common synthetic routes for the preparation of **Decylamine**.



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Caption: Experimental workflow for the synthesis of Dynole 2-24.

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